

Core Chemical Identifiers for 2,3-Dichlorobiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichlorobiphenyl

Cat. No.: B103536

[Get Quote](#)

For researchers and scientists engaged in drug development and chemical analysis, precise identification of chemical compounds is paramount. This technical brief provides the Chemical Abstracts Service (CAS) number and a list of synonyms for **2,3-Dichlorobiphenyl**, a compound belonging to the polychlorinated biphenyl (PCB) family.

The definitive CAS registry number for **2,3-Dichlorobiphenyl** is 16605-91-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This unique numerical identifier is assigned by the Chemical Abstracts Service and is used globally to provide an unambiguous way to identify a specific chemical substance.

In addition to its CAS number, **2,3-Dichlorobiphenyl** is known by several other names and identifiers in scientific literature and chemical databases. These synonyms are crucial for comprehensive literature searches and for identifying the compound in various contexts.

Table 1: Synonyms and Identifiers for **2,3-Dichlorobiphenyl**

Synonym Type	Synonym
Systematic Name	1,2-dichloro-3-phenylbenzene[4]
IUPAC Name	1,1'-Biphenyl, 2,3-dichloro-[3]
Common Synonyms	2,3-Dichloro-1,1'-biphenyl[3][4]
Biphenyl, 2,3-dichloro-[3]	
PCB Number	PCB 5[3][4]
Ballschmiter No.	BALLSCHMITER NO 5[3]
BZ No.	BZ NO 5[3]
Abbreviation	2,3-PCB[3]

Experimental Data and Protocols

A comprehensive understanding of a compound's properties and behavior is essential for research and development. Below are key physical and chemical properties of **2,3-Dichlorobiphenyl**, along with a representative experimental protocol for its analysis.

Table 2: Physicochemical Properties of **2,3-Dichlorobiphenyl**

Property	Value
Molecular Formula	C ₁₂ H ₈ Cl ₂ [3]
Molecular Weight	223.1 g/mol [3]
Exact Mass	222.00000[3]
Melting Point	-107.3 °C[1][2]
Boiling Point	99.2 °C[1][2]
Flash Point	10.4 °F (-12 °C) (closed cup)[1][2]
XLogP3	4.8[4]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of **2,3-Dichlorobiphenyl**

This protocol outlines a standard method for the detection and quantification of **2,3-Dichlorobiphenyl** in an isooctane matrix, a common scenario in environmental and toxicological studies.

Objective: To identify and quantify **2,3-Dichlorobiphenyl** using GC-MS.

Materials:

- **2,3-Dichlorobiphenyl** certified reference material (e.g., 35 µg/mL in isooctane)[[1](#)]
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., non-polar)
- Helium (carrier gas)
- Standard laboratory glassware and autosampler vials

Procedure:

- **Instrument Setup:**
 - Set the GC oven temperature program to achieve separation of PCB congeners. A typical program might start at a low temperature and ramp up to a higher temperature.
 - Set the injector temperature and transfer line temperature to ensure proper volatilization without degradation.
 - Configure the mass spectrometer to operate in a suitable mode, such as electron ionization (EI) with selected ion monitoring (SIM) for enhanced sensitivity and specificity.
- **Calibration:**
 - Prepare a series of calibration standards by diluting the certified reference material to known concentrations.

- Inject the calibration standards into the GC-MS to establish a calibration curve.
- Sample Analysis:
 - Inject the sample solution containing the unknown concentration of **2,3-Dichlorobiphenyl** into the GC-MS.
- Data Analysis:
 - Identify the **2,3-Dichlorobiphenyl** peak in the chromatogram based on its retention time, which should match that of the standard.
 - Confirm the identity of the peak by comparing its mass spectrum with a reference spectrum.
 - Quantify the amount of **2,3-Dichlorobiphenyl** in the sample by using the calibration curve.

Logical Workflow for Compound Identification and Analysis

The following diagram illustrates the logical workflow for identifying and analyzing a chemical compound like **2,3-Dichlorobiphenyl** in a research setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the identification and analysis of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [acustandard.com](http://www.acustandard.com) [acustandard.com]
- 2. [acustandard.com](http://www.acustandard.com) [acustandard.com]
- 3. [echemi.com](http://www.echemi.com) [echemi.com]

- 4. 2,3-Dichlorobiphenyl | C12H8Cl2 | CID 27959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Core Chemical Identifiers for 2,3-Dichlorobiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b103536#2-3-dichlorobiphenyl-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com